Comprehensive Mass Spectrometry Guide: Furo[2,3-b]pyridine-6-carboxylic Acid

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Compound of Interest

Compound Name:	*Furo[2,3-b]pyridine-6-carboxylic acid*
CAS No.:	*190957-80-3*
Cat. No.:	*B071229*

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Executive Summary

Furo[2,3-b]pyridine-6-carboxylic acid ($C_8H_5NO_3$) is a critical heterocyclic scaffold in medicinal chemistry, serving as a bioisostere for azaindoles in kinase inhibitor development (e.g., B-Raf, EGFR inhibitors). Its structural duality—comprising an electron-rich furan ring fused to an electron-deficient pyridine ring—presents unique ionization and fragmentation behaviors in mass spectrometry (MS).[1]

This guide provides a definitive protocol for the characterization, quantification, and structural elucidation of **Furo[2,3-b]pyridine-6-carboxylic acid** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). It moves beyond generic workflows to address the specific solubility challenges, ionization preferences, and isobaric interferences inherent to furopyridine derivatives.[1]

Chemical Identity & Physicochemical Readiness[1]

Before initiating MS analysis, the analyst must account for the molecule's specific properties to ensure optimal ionization and chromatographic retention.[1]

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Property	Specification	Analytical Implication
IUPAC Name	Furo[2,3-b]pyridine-6-carboxylic acid	Core scaffold for database search
Molecular Formula	$C_8H_5NO_3$	Exact Mass: 163.0269 Da
Monoisotopic Mass	163.0269 Da	Target $[M+H]^+$: 164.0342
CAS Number	Varies by isomer (Core: 272-01-5)	Verify specific isomer purity
pKa (Predicted)	~3.5 (COOH), ~2.5 (Pyridine N)	Ionizes in both (+) and (-) modes
LogP	~1.4 - 1.6	Moderate lipophilicity; suitable for RP-LC
Solubility	DMSO (High), MeOH (Mod), Water (Low)	Critical: Dissolve in DMSO, dilute in MeOH

Experimental Protocol: LC-MS/MS Workflow

Sample Preparation Strategy

Direct injection of DMSO stocks often leads to peak broadening and source suppression.[1] The following "Crash & Dilute" protocol ensures signal integrity.

- Stock Preparation: Dissolve 1 mg of analyte in 1 mL DMSO (1 mg/mL).
- Intermediate Dilution: Dilute 10 µL of Stock into 990 µL Methanol (10 µg/mL).
- Working Solution: Dilute 10 µL of Intermediate into 990 µL Water/Acetonitrile (90:10) + 0.1% Formic Acid.[1]
    - Rationale: Matching the solvent strength to the initial mobile phase conditions prevents peak fronting.[1]

Liquid Chromatography (LC) Conditions

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A Reverse-Phase (RP) method is standard.[1] However, the polarity of the carboxylic acid tail requires careful pH control to prevent peak tailing.[1]

- Column: C18 Core-Shell (e.g., Kinetex 2.6 µm, 100 x 2.1 mm) or equivalent.
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains COOH protonation for retention).[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Flow Rate: 0.4 mL/min.[1]
- Gradient:
  - 0-1 min: 5% B (Isocratic hold for polar retention)
  - 1-6 min: 5% -> 95% B (Linear gradient)
  - 6-8 min: 95% B (Wash)
  - 8.1 min: 5% B (Re-equilibration)

Mass Spectrometry (Source Parameters)

The furopyridine core is ionizable in both polarities, but Positive Mode (ESI+) generally yields higher sensitivity due to the basic pyridine nitrogen.[1]

- Ionization: Electrospray Ionization (ESI)[1]
- Polarity: Positive (+ve)[1]
- Capillary Voltage: 3.5 kV
- Desolvation Temperature: 350°C
- Cone Voltage: 30 V (Optimized to prevent in-source decarboxylation)

Fragmentation Mechanism & Structural Elucidation[1]

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Understanding the fragmentation is vital for distinguishing the [2,3-b] isomer from the [3,2-b] isomer and other isobaric impurities.

Primary Fragmentation Pathway (ESI+)

The protonated molecular ion $[M+H]^+$ (m/z 164) undergoes a characteristic neutral loss pattern.[1]

- Precursor Ion: m/z 164 (Stable aromatic core).[1]
- Primary Transition (Quantifier): Loss of CO_2 (-44 Da).[1]
  - Mechanism:[2][3] Inductive cleavage of the carboxylic acid adjacent to the electron-deficient pyridine ring.[1]
  - Product:m/z 120 (Protonated Furo[2,3-b]pyridine core).[1]
- Secondary Transition (Qualifier): Loss of CO (-28 Da) from the furan ring.[1]
  - Mechanism:[2][3] Contraction of the furan ring followed by CO ejection, typical for fused furan systems.[1]
  - Product:m/z 92 (Pyrrole-like fragment).[1]
- Alternative Pathway: Loss of H_2O (-18 Da).[1]
  - Observation: Less common in aromatic acids but may appear as a minor peak m/z 146.[1]

Negative Mode (ESI-)

- Precursor: $[M-H]^-$ (m/z 162).[1][4]
- Fragment: Loss of CO_2 yields m/z 118 (Deprotonated furopyridine anion).[1]

Visualizing the Pathway

The following diagram illustrates the logical flow of fragmentation, critical for setting up Multiple Reaction Monitoring (MRM) transitions.

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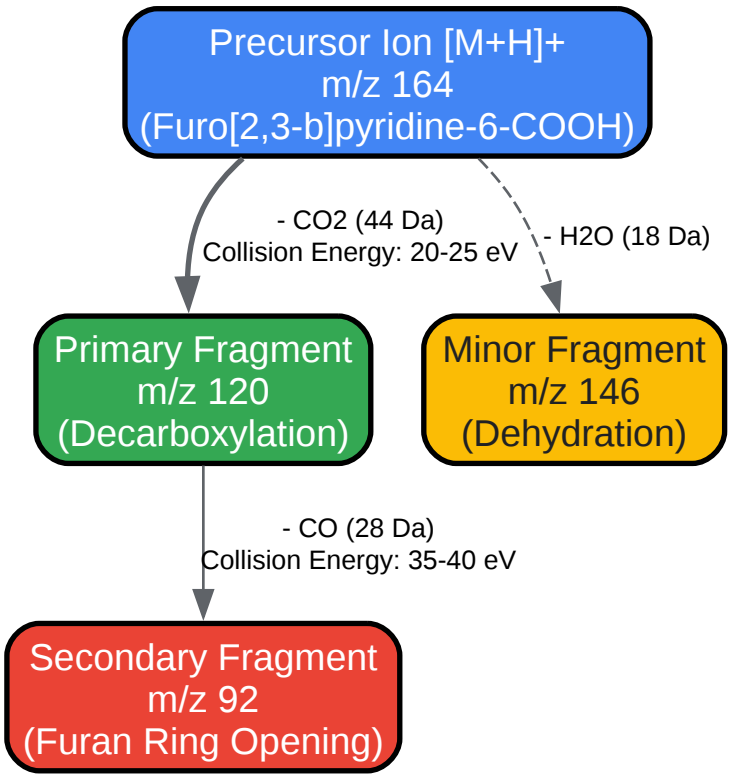

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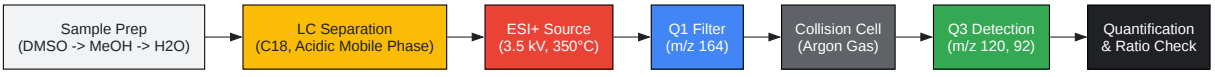
Caption: Proposed ESI+ fragmentation pathway for **Furo[2,3-b]pyridine-6-carboxylic acid** showing the dominant decarboxylation step.

Analytical Workflow Diagram

To ensure reproducibility, the entire analytical lifecycle—from solvent selection to data processing—is mapped below. This "Self-Validating System" ensures that any deviation in retention time or ion ratio triggers a QC flag.[1]



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Caption: Step-by-step LC-MS/MS workflow ensuring optimal ionization and detection specificity.

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Sensitivity	Ion Suppression from DMSO	Increase dilution factor (1:1000 minimum) or use a divert valve for the first 1 min.
Peak Tailing	Secondary interactions with silanols	Ensure mobile phase pH is < 3.0 (use 0.1% Formic acid).[1]
In-Source Fragmentation	Cone voltage too high	Reduce Cone Voltage from 30V to 15-20V to preserve the molecular ion $[M+H]^+$.
Isobaric Interference	Presence of [3,2-b] isomer	Optimize LC gradient; the [2,3-b] and [3,2-b] isomers have different polarities and retention times.

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